

Technical Support Center: High-Purity Bromopentafluoroethane (C₂BrF₅)

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Compound of Interest

Compound Name: Bromopentafluoroethane

Cat. No.: B1581513

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Welcome to the technical support guide for high-purity **Bromopentafluoroethane** (CAS No. 354-55-2), also known as Pentafluoroethyl bromide or Halon 2501. This document is designed for our valued partners in research, science, and drug development. It provides essential, field-tested guidance on the safe handling, storage, and troubleshooting of this versatile chemical. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

Section 1: Frequently Asked Questions (FAQs) - Core Knowledge

This section addresses the most common foundational questions regarding **Bromopentafluoroethane**.

Q1: What is **Bromopentafluoroethane** and what are its primary applications in research?

A: **Bromopentafluoroethane** (C₂BrF₅) is a liquefied, non-flammable gas belonging to the haloalkane family.^{[1][2][3]} Due to its unique chemical structure, containing both bromine and fluorine atoms, it serves as a valuable reagent in organic synthesis.^[4] In the pharmaceutical and drug development sectors, it is primarily used as a building block to introduce a pentafluoroethyl group (-C₂F₅) into complex molecules. This modification can significantly enhance the metabolic stability, lipophilicity, and overall pharmacological profile of novel drug candidates.^{[4][5]} The incorporation of fluorine is a well-established strategy in medicinal chemistry to improve drug efficacy and biodistribution.^[6]

Q2: What are the key physical and chemical properties of **Bromopentafluoroethane**?

A: Understanding the fundamental properties of C_2BrF_5 is critical for its safe handling and for designing experiments. Key quantitative data are summarized in the table below. It exists as a colorless gas at standard temperature and pressure and is typically supplied as a liquefied gas in pressurized cylinders.[\[1\]](#)[\[7\]](#)

Property	Value	Source
CAS Number	354-55-2	[1] [8]
Molecular Formula	C_2BrF_5	[8] [9]
Molecular Weight	198.92 g/mol	[8] [9]
Boiling Point	-21 °C	[10]
Appearance	Colorless Gas	[7]
Classification	Gases under pressure, Liquefied gas	[1]

Q3: What are the primary hazards associated with **Bromopentafluoroethane**?

A: The primary hazards are related to its physical state and physiological effects. As a liquefied gas under pressure, cylinders may explode if heated.[\[1\]](#) Direct contact with the liquid can cause frostbite.[\[1\]](#) Inhalation may cause respiratory irritation, and at high concentrations, it can act as an asphyxiant by displacing oxygen.[\[1\]](#)[\[11\]](#) It is also classified as a skin and eye irritant.[\[1\]](#)[\[11\]](#) Always consult the Safety Data Sheet (SDS) before use.[\[12\]](#)

Section 2: FAQs - Safety and Handling

Q1: What Personal Protective Equipment (PPE) is mandatory when working with **Bromopentafluoroethane**?

A: A rigorous PPE protocol is non-negotiable.

- **Eye Protection:** Wear safety glasses with side shields or chemical splash goggles at all times.[\[11\]](#) If there is a risk of splashing liquid, a face shield should be worn in addition to

goggles.

- **Skin Protection:** Wear thermal insulating gloves when handling cylinders to protect against frostbite. For operations where exposure to the gas is possible, consult the SDS for appropriate glove material (e.g., Viton®, Butyl rubber). A flame-retardant lab coat is also recommended.[13]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a certified chemical fume hood.[14] If ventilation is inadequate or in the case of a large release, a self-contained breathing apparatus (SCBA) is required.

Q2: Are there any specific materials I should avoid using with **Bromopentafluoroethane**?

A: Yes, material compatibility is crucial for system integrity. While it is generally non-corrosive, you should avoid contact with:

- **Strong Bases and Oxidizing Agents:** These can cause vigorous reactions.
- **Chemically Active Metals:** Such as alkali metals (e.g., sodium, potassium) and powdered aluminum or magnesium, which can react exothermically. Always verify the compatibility of your apparatus, including tubing, regulators, and reaction vessels. Stainless steel (304, 316) and PTFE are generally considered compatible materials.[15][16] For plastics, it is essential to consult detailed chemical resistance charts, as compatibility can vary significantly.[17][18]

Q3: What should I do in case of accidental exposure?

A: Immediate and correct first aid is vital.

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[12][14]
- **Skin Contact:** For gas exposure, wash the area with soap and water.[12] For liquid contact (frostbite), gently warm the affected area with lukewarm water. Do not rub. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.

Seek immediate medical attention.^[11]^[12]

Section 3: Troubleshooting Guide

This section provides solutions to specific problems you may encounter during your experiments.

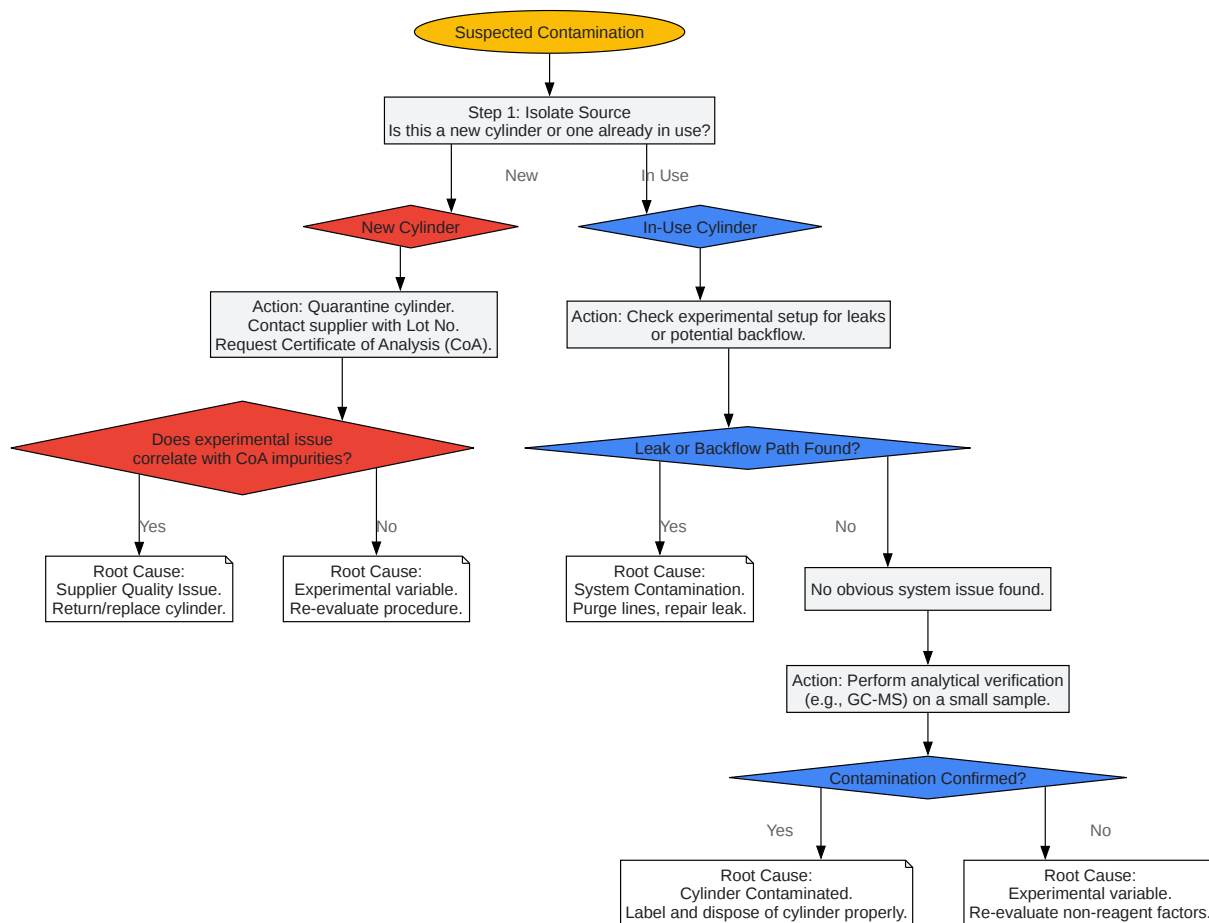
Problem: My gas regulator is freezing up during use.

Solution: This is a common issue caused by the Joule-Thomson effect, where the gas cools significantly as it expands from the high pressure in the cylinder to the lower pressure in your system.

- **Reduce Flow Rate:** The most immediate solution is to decrease the gas flow rate. This reduces the rate of expansion and cooling.
- **Use an Appropriate Regulator:** Ensure you are using a regulator designed for liquefied gases, which can better handle the temperature drop.
- **Controlled Warming:** Never apply direct, high-temperature heat to the cylinder or regulator. If necessary, a gentle, controlled flow of ambient air over the regulator can help mitigate freezing. Do not use a heat gun.

Problem: I suspect the purity of my **Bromopentafluoroethane** is compromised.

Solution: Purity is paramount for reproducible results. Contamination can arise from backflow, improper cylinder handling, or issues from the supplier. Follow this logical workflow to diagnose the issue.



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Caption: Troubleshooting workflow for suspected **Bromopentafluoroethane** contamination.

Section 4: Experimental Protocol - Safely Dispensing Gas

This protocol outlines the standard operating procedure for safely dispensing high-purity **Bromopentafluoroethane** from a lecture bottle or cylinder into a reaction system.

Objective: To deliver a controlled amount of C_2BrF_5 gas while ensuring operator safety and maintaining reagent purity.

Materials:

- Cylinder of high-purity **Bromopentafluoroethane**
- Appropriate two-stage gas regulator with compatible CGA fitting
- Inert, pressure-rated tubing (e.g., stainless steel, PTFE)
- Reaction vessel/system with a vent to a fume hood or scrubbing system
- Calibrated flow meter or bubble counter
- Cylinder stand or strap

Procedure:

- Preparation and Safety Check:
 - Don all required PPE (safety goggles, lab coat, thermal gloves).
 - Ensure the work is performed inside a certified chemical fume hood.
 - Secure the gas cylinder in an upright position using a strap or stand.[\[13\]](#)
 - Inspect the cylinder valve and regulator for any signs of damage or contamination.
- Regulator and System Connection:

- Ensure the regulator outlet valve is closed and the pressure-adjusting knob is turned fully counter-clockwise (to the "off" position).
- Connect the regulator to the cylinder valve. Tighten the connection using the appropriate wrench. Do not overtighten.
- Connect the regulator outlet to your reaction system using the pressure-rated tubing. Ensure all fittings are secure.
- System Purge (Critical for Purity):
 - If your system is sensitive to air, perform at least three cycles of evacuating the system (with a vacuum pump) and backfilling with an inert gas (e.g., Nitrogen, Argon).
- Initiating Gas Flow:
 - Slowly open the main cylinder valve fully.
 - Turn the regulator's pressure-adjusting knob clockwise to set the desired delivery pressure. Monitor the low-pressure gauge. Start with a low pressure (e.g., 5-10 psig).
 - Slowly open the regulator's outlet valve to initiate gas flow into your system.
 - Adjust the flow rate using a needle valve on your apparatus or the regulator outlet valve. Monitor the flow with your flow meter.
- Shutdown Procedure:
 - When the required amount of gas has been dispensed, first close the main cylinder valve.
 - Allow the gas remaining in the regulator and lines to vent into your system until both the high- and low-pressure gauges on the regulator read zero. This prevents trapping pressurized gas.
 - Close the regulator's outlet valve.
 - Turn the pressure-adjusting knob counter-clockwise until it feels loose.

- If the cylinder will not be used again soon, disconnect the regulator and replace the cylinder valve cap.

Section 5: Disposal

Q: How do I dispose of an empty or partially used cylinder of **Bromopentafluoroethane**?

A: **Bromopentafluoroethane** and its cylinders must be disposed of as hazardous waste.[\[13\]](#)
Never attempt to vent the contents to the atmosphere or dispose of them in the regular trash.

- Designate as Waste: A cylinder is considered "empty" when its internal pressure equals atmospheric pressure, but residual gas will remain.[\[13\]](#) Label the cylinder clearly as "HAZARDOUS WASTE: **BROMOPENTAFLUOROETHANE**".[\[13\]](#)
- Safe Storage: Ensure the valve is closed and the valve cap is securely in place. Store the cylinder in your designated hazardous waste accumulation area.[\[13\]](#)
- Professional Disposal: Contact your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup.[\[1\]](#)[\[13\]](#) You will need to complete a hazardous waste manifest for transportation.[\[13\]](#)

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